

An In-depth Technical Guide to 5-Bromo-2-(trifluoromethoxy)anisole

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Compound of Interest

Compound Name: 5-Bromo-2-(trifluoromethoxy)anisole

Cat. No.: B1277887

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2-(trifluoromethoxy)anisole** (CAS No. 672948-65-1), a valuable building block in medicinal chemistry and drug discovery. The strategic incorporation of both a bromine atom and a trifluoromethoxy group offers a unique combination of properties, making this compound a subject of interest for the synthesis of novel bioactive molecules. The bromine atom serves as a versatile handle for further functionalization, particularly in cross-coupling reactions, while the trifluoromethoxy group is known to enhance metabolic stability, lipophilicity, and binding affinity of drug candidates.

Commercial Availability

5-Bromo-2-(trifluoromethoxy)anisole is commercially available from a number of suppliers. The following table summarizes the availability from several key vendors, providing a comparative overview of purity, quantity, and pricing. Researchers are advised to consult the suppliers' websites for the most current information.

Supplier	Catalog Number	Purity	Quantity	Price (USD)
Ambeed	A515914	97%	1g	\$90.00
5g	Contact for price			
10g	Contact for price			
Laibo Chem	N/A	Not Specified	250mg	R\$ 470.10[1]
Sigma-Aldrich	AMBH97BA0AA 5	97%	Not Specified	Login for price[2] [3]
Ark Pharm	AK-43528	Not Specified	Not Specified	Contact for price
Combi-Blocks	QE-5678	Not Specified	Not Specified	Contact for price

Note: Prices are subject to change and may not include shipping and handling fees. "Contact for price" indicates that the vendor requires a direct inquiry for pricing information.

Experimental Protocols

While a specific, published protocol for the synthesis of **5-Bromo-2-(trifluoromethoxy)anisole** is not readily available in the searched literature, a plausible and efficient synthetic route is the electrophilic bromination of the commercially available precursor, 2-(trifluoromethoxy)anisole. The following protocol is a generalized procedure based on well-established methods for the bromination of anisole and its derivatives.[4][5]

Synthesis of **5-Bromo-2-(trifluoromethoxy)anisole** via Electrophilic Bromination

Materials:

- 2-(Trifluoromethoxy)anisole
- N-Bromosuccinimide (NBS)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate

- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel (optional)
- Standard laboratory glassware for workup and purification
- Rotary evaporator
- Silica gel for column chromatography (optional)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 2-(trifluoromethoxy)anisole (1.0 equivalent) in anhydrous DMF.
- **Addition of Brominating Agent:** To the stirred solution, add N-Bromosuccinimide (NBS) (1.05 equivalents) portion-wise at room temperature. The addition should be controlled to maintain the reaction temperature.
- **Reaction Monitoring:** Allow the reaction mixture to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion of the reaction, dilute the mixture with ethyl acetate.
- **Extraction:** Wash the organic layer with brine solution. Separate the organic layer.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

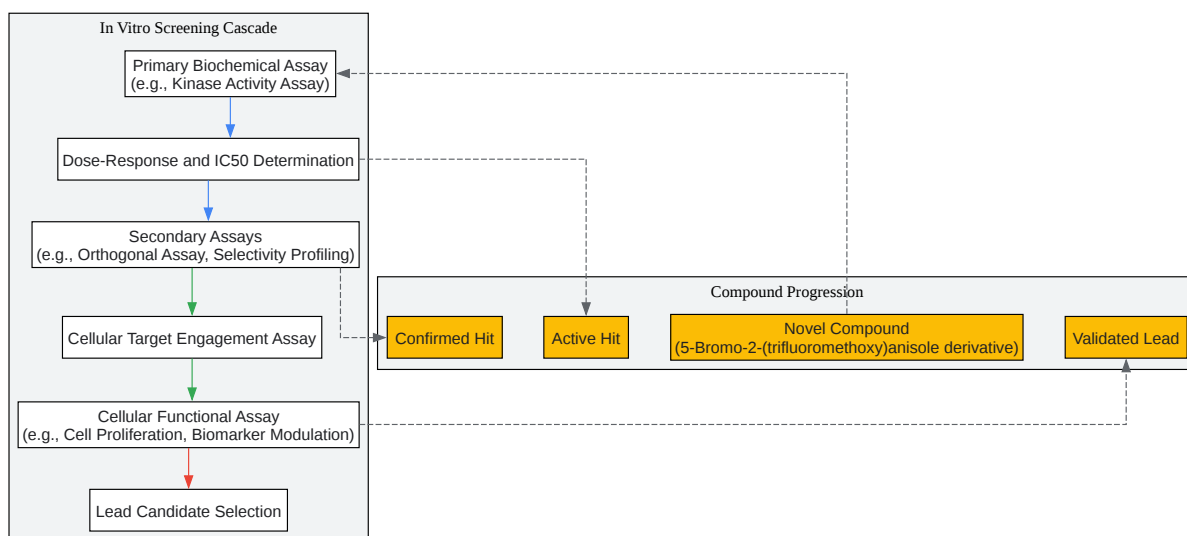
- Purification: The crude product can be purified by silica gel column chromatography, eluting with a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes), to yield pure **5-Bromo-2-(trifluoromethoxy)anisole**.

Safety Precautions:

- All manipulations should be performed in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety goggles, lab coat, and gloves, should be worn at all times.
- N-Bromosuccinimide is a lachrymator and should be handled with care.
- DMF is a skin and respiratory irritant. Avoid inhalation and skin contact.

Logical Relationships in Drug Discovery

Given the limited specific biological data for **5-Bromo-2-(trifluoromethoxy)anisole**, a generalized experimental workflow is presented below. This workflow illustrates a typical screening cascade for a novel small molecule in an early-stage drug discovery program, for instance, targeting a specific kinase.^{[6][7]}



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Caption: A representative workflow for the in vitro screening of a novel small molecule inhibitor.

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